

Synonyms for 1,1-Diphenylethanol like alpha-Methylbenzhydrol

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Compound of Interest

Compound Name: **1,1-Diphenylethanol**

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An In-depth Technical Guide to **1,1-Diphenylethanol** and Its Synonyms

Introduction

1,1-Diphenylethanol, also known by its synonym α -Methylbenzhydrol, is a tertiary alcohol with the chemical formula $C_{14}H_{14}O$.^{[1][2]} Structurally, it features two phenyl groups and a methyl group attached to a central carbon atom which also bears a hydroxyl group.^[1] This compound is typically a white to off-white crystalline solid at room temperature.^{[1][2][3]} It is largely insoluble in water but shows good solubility in organic solvents like ethanol and ether.^{[1][4]} **1,1-Diphenylethanol** is a versatile compound in organic chemistry, primarily utilized as a precursor and intermediate in the synthesis of more complex molecules.^[5] It plays a significant role as a chiral auxiliary in asymmetric synthesis and is a valuable building block for producing pharmaceuticals, agrochemicals, and other fine chemicals.^{[1][5]}

Chemical Identification and Synonyms

The compound **1,1-Diphenylethanol** is known by a variety of names in commercial and scientific literature. Proper identification is crucial for researchers and developers. The following table summarizes its key identifiers and most common synonyms.

Identifier Type	Value
IUPAC Name	1,1-diphenylethan-1-ol[6][7]
CAS Number	599-67-7[1][3][5][6]
Molecular Formula	C ₁₄ H ₁₄ O[1][2][7]
Synonyms	α-Methylbenzhydrol, alpha-Methylbenzhydrol, Diphenylmethylcarbinol, Methyl diphenyl carbinol, Methyldiphenylcarbinol, 1-Hydroxy-1,1-diphenylethane, Benzenemethanol, α-methyl-α-phenyl-, Benzhydrol, α-methyl-, α-Methyl-α-phenylbenzenemethanol, α-Methylbenzhydryl alcohol.[1][2][6][7]
Other Identifiers	EC Number: 209-970-1[6], MDL Number: MFCD00004450[5][7], PubChem CID: 69031[5][6], UNII: 8V681BNM35[6]

Physicochemical Properties

Quantitative data regarding the physical and chemical properties of **1,1-Diphenylethanol** are essential for its application in experimental settings.

Property	Value
Molecular Weight	198.26 g/mol [2][5][6]
Appearance	White to off-white powder, needles, or crystal[2] [3][8]
Melting Point	77-81 °C[2][3]
Boiling Point	155 °C at 12 mmHg[2]
Purity (Typical)	≥97% to >98.0% (GC)[5]
pKa	13.61 ± 0.29 (Predicted)[2][8]
InChI Key	GIMDPFBLSKQRNP-UHFFFAOYSA-N[1][6][7]
Canonical SMILES	CC(C1=CC=CC=C1)(C2=CC=CC=C2)O[1][6][8]

Experimental Protocols

The synthesis of **1,1-Diphenylethanol** is commonly achieved via a Grignard reaction. The following protocols provide detailed methodologies for its synthesis and subsequent purification.

Protocol 1: Synthesis of 1,1-Diphenylethanol via Grignard Reaction

This protocol is adapted from procedures for synthesizing tertiary alcohols using Grignard reagents.[9][10] It involves the reaction of a phenylmagnesium bromide Grignard reagent with an appropriate ketone (acetophenone) or ester (ethyl acetate).

Materials:

- Magnesium turnings
- Bromobenzene
- Anhydrous diethyl ether or Tetrahydrofuran (THF)

- Acetophenone or Ethyl Acetate
- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Dilute Hydrochloric Acid (HCl)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Three-necked round-bottomed flask, reflux condenser, separatory funnel, magnetic stirrer

Procedure:

- Preparation of Grignard Reagent: In a flame-dried, three-necked flask under an inert atmosphere (e.g., argon or nitrogen), place magnesium turnings (1.1 equivalents).
- Add a solution of bromobenzene (1.15 equivalents) in anhydrous diethyl ether via a separatory funnel. The reaction is initiated, which may require gentle warming. Once started, the addition rate should be controlled to maintain a steady reflux.[10]
- After all the bromobenzene has been added, the mixture is stirred until the magnesium is consumed.
- Grignard Reaction: Cool the flask containing the phenylmagnesium bromide solution to 0 °C in an ice bath.
- Slowly add a solution of acetophenone (1 equivalent) dissolved in anhydrous diethyl ether to the stirred Grignard reagent over a period of 5-10 minutes.[9] A precipitate will form.
- After the addition is complete, remove the ice bath and allow the mixture to warm to room temperature, stirring for an additional 25-30 minutes.[9]
- Quenching and Extraction: Cool the reaction mixture back to 0 °C and slowly add saturated aqueous NH_4Cl solution, followed by dilute HCl, to quench the unreacted Grignard reagent and dissolve the magnesium salts.[9][10][11]
- Transfer the mixture to a separatory funnel. Extract the aqueous layer with diethyl ether (3x).
- Combine the organic extracts and dry them over anhydrous MgSO_4 or Na_2SO_4 .[11][12]

- Filter to remove the drying agent, and remove the solvent by rotary evaporation to yield the crude **1,1-Diphenylethanol**.

Protocol 2: Purification of **1,1-Diphenylethanol**

Crude **1,1-Diphenylethanol** can be purified to a high degree using crystallization or distillation.

Materials:

- Crude **1,1-Diphenylethanol**
- n-heptane
- Vacuum distillation apparatus
- Crystallization dish

Procedure:

- Crystallization: Dissolve the crude product in a minimum amount of hot n-heptane.
- Allow the solution to cool slowly to room temperature, and then cool further in an ice bath to induce crystallization.
- Collect the white crystals by vacuum filtration and wash with a small amount of cold n-heptane.
- Dry the crystals under vacuum.[\[2\]](#)[\[3\]](#)
- Alternative - Vacuum Distillation: Alternatively, the crude product can be distilled under reduced pressure (e.g., at 155 °C / 12 mmHg) to yield pure **1,1-Diphenylethanol**.[\[2\]](#)[\[3\]](#)

Visualized Workflows and Pathways

Diagrams created using Graphviz illustrate key processes involving **1,1-Diphenylethanol**.

Caption: Workflow for the synthesis and purification of **1,1-Diphenylethanol**.

Caption: Acid-catalyzed dehydration of **1,1-Diphenylethanol** to form 1,1-Diphenylethylene.

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